

Application Notes: Tyrphostin AG30 Dissolution in DMSO for Cell Culture

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Compound of Interest

Compound Name: Tyrphostin AG30

Cat. No.: B10818801

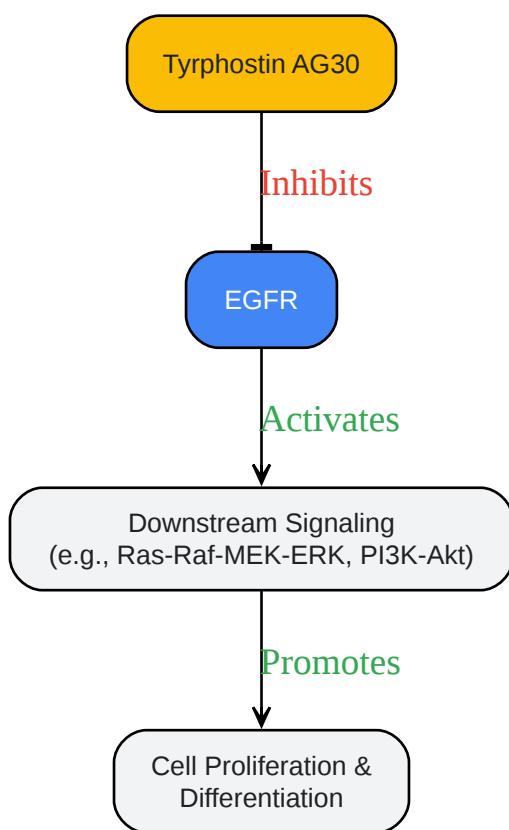
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Introduction

Tyrphostin AG30 is a potent and selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.^{[1][2]} It is widely utilized in cell biology research to study EGFR-mediated signaling pathways and their role in cell proliferation, differentiation, and apoptosis. Proper preparation of **Tyrphostin AG30** solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for dissolving **Tyrphostin AG30** in Dimethyl Sulfoxide (DMSO) for use in cell culture applications.

Mechanism of Action

Tyrphostin AG30 selectively inhibits the tyrosine kinase activity of EGFR, thereby blocking the autophosphorylation of the receptor and the subsequent downstream signaling cascades.^{[1][2]} This inhibition can prevent the activation of pathways such as the Ras-Raf-MEK-ERK and PI3K-Akt pathways, which are crucial for cell growth and survival.



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Caption: **Tyrphostin AG30** signaling pathway inhibition.

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation and storage of **Tyrphostin AG30** solutions.

Parameter	Value	Source
Molecular Weight	205.17 g/mol	[1][2]
Solubility in DMSO	Up to 125 mg/mL (609.25 mM)	[1][3][4][5]
41 mg/mL (199.83 mM)	[2]	
Recommended Stock Solution	10 mM in DMSO	[1]
Storage of Powder	-20°C for up to 3 years	[1]
Storage of Stock Solution in DMSO	-80°C for up to 6 months	[1][3]
-20°C for up to 1 month	[1][3]	
Final DMSO Concentration in Culture	Should not exceed 0.5% to avoid cytotoxicity; 0.1% is recommended for sensitive cell lines.	[6][7]

Note: The solubility of **Tyrphostin AG30** in DMSO can be affected by the purity of the DMSO. It is highly recommended to use newly opened, anhydrous, high-purity DMSO.[1][3][5] If precipitation is observed, gentle warming (e.g., 37°C) and/or sonication can be used to aid dissolution.[1][4]

Experimental Protocol: Preparation of Tyrphostin AG30 for Cell Culture

This protocol details the steps for preparing a stock solution of **Tyrphostin AG30** in DMSO and its subsequent dilution for use in cell culture experiments.

Materials:

- **Tyrphostin AG30** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

- Sterile pipette tips
- Vortex mixer
- Cell culture medium appropriate for the cell line
- Sterile phosphate-buffered saline (PBS)

Procedure:

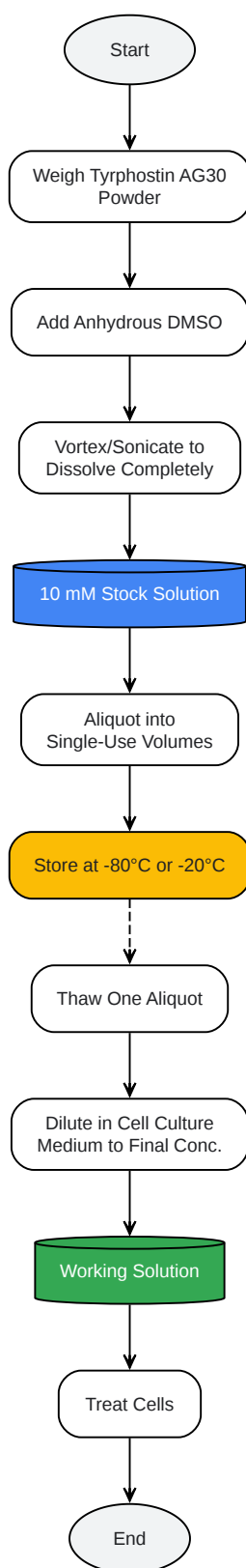
Part 1: Preparation of a 10 mM Stock Solution in DMSO

- Calculate the required mass of **Tyrphostin AG30**:
 - To prepare 1 mL of a 10 mM stock solution, weigh out 2.05 mg of **Tyrphostin AG30** powder (Molecular Weight = 205.17 g/mol).
- Dissolve in DMSO:
 - Aseptically add the weighed **Tyrphostin AG30** to a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous, high-purity DMSO to the tube.
 - Vortex the tube until the powder is completely dissolved. If necessary, gently warm the solution in a 37°C water bath or use a sonicator to aid dissolution.[\[1\]](#)[\[4\]](#)
- Aliquot and Store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[3\]](#) Avoid repeated freeze-thaw cycles.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Part 2: Preparation of Working Solution and Treatment of Cells

- Thaw the Stock Solution:
 - Thaw a single aliquot of the 10 mM **Tyrphostin AG30** stock solution at room temperature.

- Dilute to the Final Working Concentration:
 - Dilute the stock solution in fresh, pre-warmed cell culture medium to achieve the desired final concentration. For example, to prepare a 10 μ M working solution, dilute the 10 mM stock solution 1:1000 in the culture medium.
 - Important: Ensure the final concentration of DMSO in the cell culture medium does not exceed 0.5%.^[7] For a 1:1000 dilution, the final DMSO concentration will be 0.1%.
- Vehicle Control:
 - Prepare a vehicle control by adding the same volume of DMSO (without **Tyrphostin AG30**) to the cell culture medium at the same final concentration as the experimental samples.^[6]
- Cell Treatment:
 - Remove the existing medium from the cultured cells.
 - Add the prepared working solution of **Tyrphostin AG30** or the vehicle control to the cells.
 - Incubate the cells for the desired experimental duration under standard culture conditions (e.g., 37°C, 5% CO₂).



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Caption: Experimental workflow for **Tyrphostin AG30** preparation.

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